

Application of Keap1-Nrf2-IN-25 in Inflammation Research

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Keap1-Nrf2-IN-25

Cat. No.: B15609487

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

The Kelch-like ECH-associated protein 1 (Keap1)-Nuclear factor erythroid 2-related factor 2 (Nrf2) signaling pathway is a critical regulator of cellular defense against oxidative and electrophilic stress, playing a pivotal role in the modulation of inflammatory responses. Under basal conditions, Keap1 targets Nrf2 for ubiquitination and subsequent proteasomal degradation. However, upon exposure to oxidative stress or electrophilic agents, this interaction is disrupted, leading to the stabilization and nuclear translocation of Nrf2. In the nucleus, Nrf2 binds to the Antioxidant Response Element (ARE) in the promoter regions of a wide array of cytoprotective genes, including antioxidant enzymes and anti-inflammatory mediators. Dysregulation of the Keap1-Nrf2 pathway is implicated in the pathogenesis of numerous inflammatory diseases, making it an attractive target for therapeutic intervention.

Keap1-Nrf2-IN-25 (also known as Compound 19) is a potent, non-covalent inhibitor of the Keap1-Nrf2 protein-protein interaction (PPI). By disrupting the binding of Keap1 to Nrf2, **Keap1-Nrf2-IN-25** promotes the activation of the Nrf2 signaling pathway, leading to a reduction in reactive oxygen species (ROS) and the suppression of pro-inflammatory cytokines. This

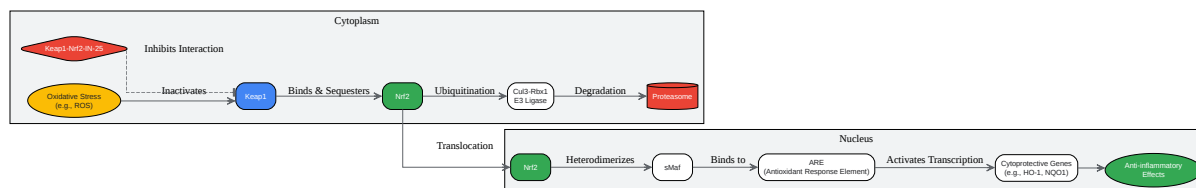
application note provides a comprehensive overview of the properties of **Keap1-Nrf2-IN-25** and detailed protocols for its application in inflammation research.

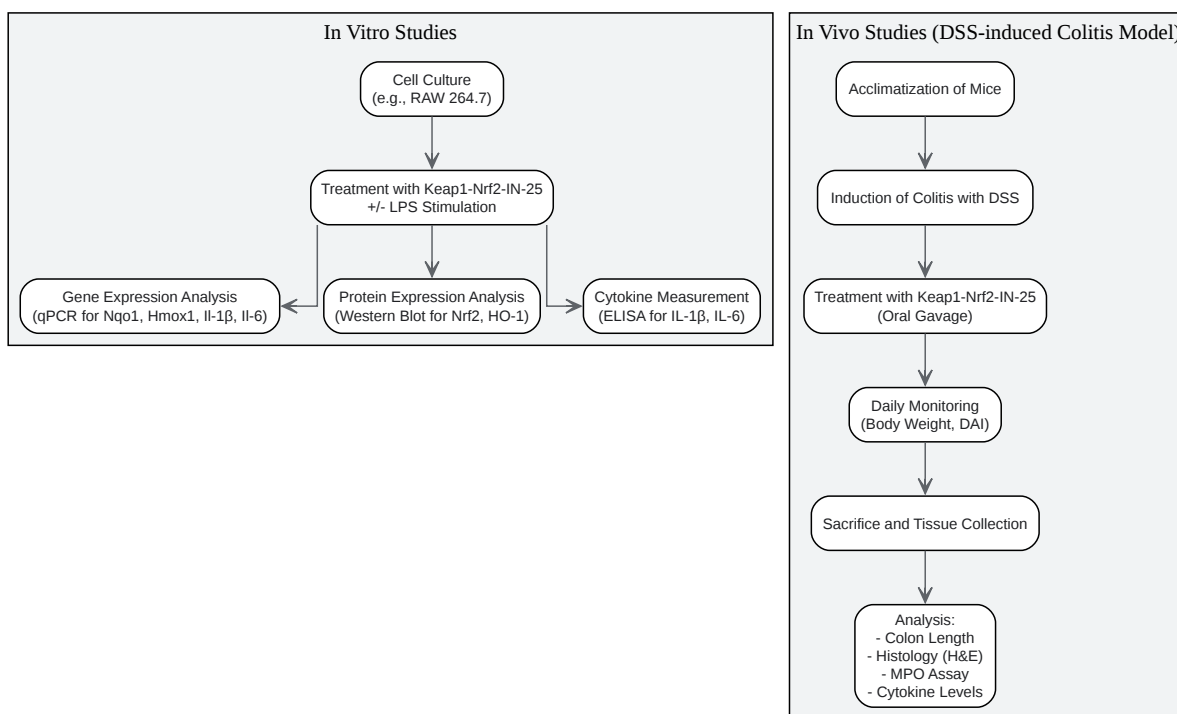
Data Presentation

Quantitative Data for Keap1-Nrf2-IN-25

Parameter	Value	Reference
Molecular Formula	C25H28N2O6S	[1] [2]
IC50 (Keap1-Nrf2 Inhibition)	0.55 μ M	[1] [2]
Kd (Keap1 Binding Affinity)	0.50 μ M	[1] [2]
Mechanism of Action	Potent, non-covalent inhibitor of Keap1-Nrf2 protein-protein interaction	[3]
Reported Biological Activity	Activates Nrf2, reduces ROS, and decreases pro-inflammatory cytokines (IL-1 β , IL-6)	[1] [4]
In Vivo Application	Protective effects against Dextran Sulfate Sodium (DSS)-induced colitis	[4]

Signaling Pathway and Mechanism of Action





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com \[medchemexpress.com\]](#)
- [2. NRF2-Activating Compounds Bearing \$\alpha,\beta\$ -Unsaturated Moiety | Encyclopedia MDPI \[encyclopedia.pub\]](#)
- [3. Small molecules inhibiting Keap1–Nrf2 protein–protein interactions: a novel approach to activate Nrf2 function - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. medchemexpress.com \[medchemexpress.com\]](#)
- To cite this document: BenchChem. [Application of Keap1-Nrf2-IN-25 in Inflammation Research]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15609487/docs#application-of-keap1-nrf2-in-25-in-inflammation-research\]](https://www.benchchem.com/product/b15609487/docs#application-of-keap1-nrf2-in-25-in-inflammation-research)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check